

Barium-133 decay scheme and gamma energies

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Compound of Interest

Compound Name: **Barium-133**

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An In-Depth Technical Guide to the **Barium-133** Decay Scheme and Gamma Energies

This technical guide provides a comprehensive overview of the nuclear decay properties of **Barium-133** (^{133}Ba), intended for researchers, scientists, and professionals in drug development who utilize this radionuclide. The document details the decay scheme, gamma-ray energies and intensities, and provides an overview of the experimental methodologies used to determine these characteristics.

Introduction

Barium-133 is a radioactive isotope of barium with a relatively long half-life, making it a convenient and widely used gamma-ray source for the calibration of radiation detection equipment, including gamma spectrometers and scintillation counters.^{[1][2]} It is produced artificially in nuclear reactors and does not occur naturally.^{[1][3]} ^{133}Ba decays via electron capture to Cesium-133 (^{133}Cs), resulting in the emission of a series of well-characterized gamma rays.^{[1][3][4]}

Decay Properties of Barium-133

Barium-133 undergoes 100% electron capture to various excited states of Cesium-133.^[5] The decay process is characterized by a complex gamma emission spectrum resulting from the de-excitation of the ^{133}Cs daughter nucleus.

Half-Life and Decay Mode

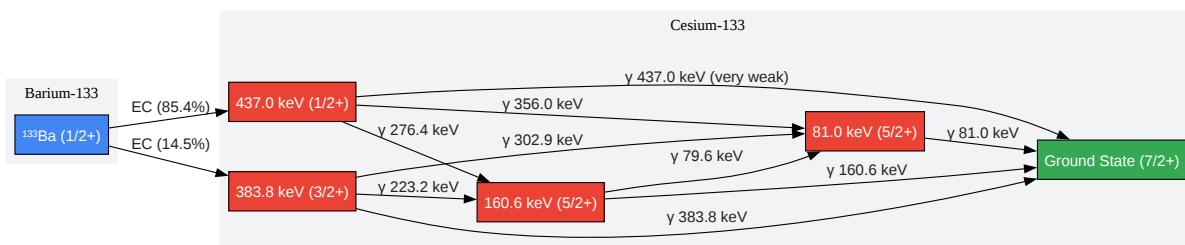
The decay properties of **Barium-133** are summarized in the table below.

Property	Value
Half-Life ($t_{1/2}$)	10.539 ± 0.006 years
Decay Mode	Electron Capture (EC)
Parent Nuclide	^{133}Ba
Daughter Nuclide	^{133}Cs
Q-value (EC)	517.3 ± 1.0 keV

Data sourced from LNE–LNHB/CEA Table de Radionucléides.[5]

Barium-133 Decay Scheme

The decay of ^{133}Ba primarily populates the excited states of ^{133}Cs at 437.0 keV and 383.8 keV. The subsequent de-excitation of these and other lower-energy levels results in the emission of a cascade of gamma rays. The decay scheme diagram below illustrates the principal electron capture branches and the subsequent gamma transitions.



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Barium-133 decay scheme showing electron capture and major gamma transitions.

Gamma-Ray Energies and Intensities

The de-excitation of the ^{133}Cs nucleus results in a characteristic spectrum of gamma rays. The most prominent emissions are at 356.0 keV, 302.9 keV, and 81.0 keV. The following table summarizes the energies and absolute intensities of the principal gamma rays emitted in the decay of **Barium-133**.

Energy (keV)	Absolute Intensity (%)
53.16	2.14
79.61	2.65
81.00	32.9
160.61	0.646
223.24	0.450
276.40	7.16
302.85	18.33
356.01	62.05
383.85	8.94

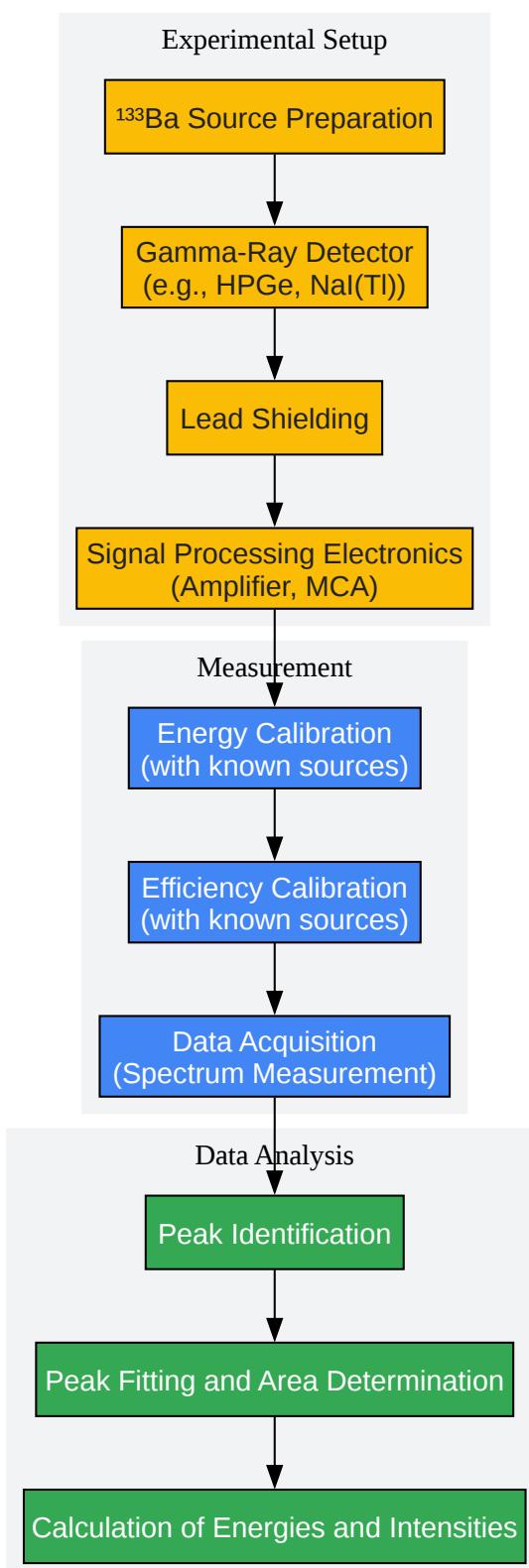
Data compiled from various sources, with representative values chosen.

Experimental Methodologies

The determination of the decay characteristics of **Barium-133** involves several experimental techniques, primarily centered around gamma-ray spectroscopy. While detailed, step-by-step protocols for every cited experiment are not publicly available, this section outlines the general methodologies employed.

General Workflow for Gamma Spectroscopy

The following diagram illustrates a generalized workflow for the gamma-ray spectroscopy of a ^{133}Ba source to determine its gamma energies and intensities.



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Generalized workflow for gamma spectroscopy of **Barium-133**.

Key Experimental Techniques

- Gamma-Ray Spectroscopy: This is the primary technique used to measure the energies and intensities of the gamma rays emitted from ^{133}Ba . High-purity germanium (HPGe) detectors are often used for their excellent energy resolution, which allows for the separation of closely spaced gamma-ray peaks.^[6] Scintillation detectors, such as Sodium Iodide doped with Thallium (NaI(Tl)), are also used, particularly for applications where high efficiency is more critical than high resolution.^[7] Cadmium Zinc Telluride (CZT) detectors have also been employed.^[7]
- Coincidence Spectrometry: Techniques such as gamma-gamma coincidence measurements are used to establish the relationships between different gamma rays in the decay cascade.^[8] By detecting two gamma rays in coincidence, it can be determined that they are emitted in the same decay event, which helps in constructing the decay scheme.
- Internal Conversion Electron Spectroscopy: The study of internal conversion electrons, using instruments like magnetic spectrometers, provides information about the multipolarity of the nuclear transitions.^[9] This is crucial for assigning spins and parities to the nuclear energy levels.
- Source Preparation: The ^{133}Ba radionuclide is typically produced by neutron irradiation of enriched $^{132}\text{BaCO}_3$ in a high-flux nuclear reactor.

Calibration

- Energy Calibration: The relationship between the channel number of the multi-channel analyzer (MCA) and the gamma-ray energy is established using standard calibration sources with well-known and distinct gamma-ray energies.
- Efficiency Calibration: The detection efficiency of the spectrometer at different energies is determined using sources with known activities and gamma-ray emission probabilities. This calibration is essential for determining the absolute intensities of the ^{133}Ba gamma rays.

Conclusion

The decay of **Barium-133** is a well-characterized process that produces a series of distinct gamma rays, making it an invaluable tool for the calibration and quality control of gamma-ray

detection systems in research and industrial settings. The data presented in this guide, including the decay scheme and gamma-ray energies and intensities, provide a solid foundation for its application in these fields. While highly detailed experimental protocols are often proprietary to the performing laboratories, the generalized methodologies described herein offer insight into the rigorous processes required to establish these fundamental nuclear data.

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